

Essential Safety and Logistical Information for Handling Larotaxel Dihydrate

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling of **Larotaxel dihydrate**, a taxane analogue with cytotoxic properties. As a compound used in chemotherapy research, stringent adherence to safety protocols is paramount to protect laboratory personnel from potential hazards. The following information outlines the necessary personal protective equipment (PPE), handling procedures, and disposal plans.

Physicochemical Properties

While a specific Safety Data Sheet (SDS) for **Larotaxel dihydrate** is not publicly available, the following information has been compiled from various sources.

| Property | Value |
|---------------------|--|
| Chemical Name | Larotaxel dihydrate |
| Synonyms | XRP9881, RPR109881 |
| Molecular Formula | C45H53NO14·2H2O |
| Molecular Weight | 867.93 g/mol |
| CAS Number | 156294-36-9 (anhydrous) |
| Mechanism of Action | Promotes tubulin assembly and stabilizes microtubules, leading to apoptosis. |



Personal Protective Equipment (PPE)

Due to its cytotoxic nature, the handling of **Larotaxel dihydrate** requires comprehensive PPE to prevent skin contact, inhalation, and ingestion. The following table summarizes the recommended PPE based on general guidelines for handling potent cytotoxic compounds.

| PPE Category | Item | Specification |
|------------------------|-----------------|--|
| Hand Protection | Double Gloving | Two pairs of chemotherapy-rated nitrile gloves. |
| Body Protection | Disposable Gown | Solid-front, back-closure gown made of a low-permeability fabric. |
| Respiratory Protection | Respirator | An N95 or higher-level respirator should be used when handling the powder form outside of a certified chemical fume hood or biological safety cabinet. |
| Eye Protection | Safety Goggles | Chemical splash goggles. |
| Face Protection | Face Shield | To be worn in conjunction with safety goggles, especially when there is a risk of splashes. |

Handling and Disposal Procedures

A systematic approach to handling and disposal is critical to minimize exposure and environmental contamination. The following workflow outlines the key steps.

Caption: Standard operating procedure for handling Larotaxel dihydrate.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.



| Emergency Situation | Procedure |
|---------------------|--|
| Skin Contact | Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. |
| Eye Contact | Immediately flush eyes with a large amount of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. |
| Spill | Evacuate the area. Wear appropriate PPE, including a respirator. Cover the spill with absorbent material. Collect all contaminated materials into a labeled cytotoxic waste container. Decontaminate the spill area. |

Storage

Larotaxel dihydrate should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Disclaimer: The information provided is based on general knowledge of handling cytotoxic compounds and available data for Larotaxel. It is not a substitute for a formal risk assessment and the user should consult with their institution's environmental health and safety department for specific guidance.

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